

The Crystalline Architecture of Aluminum Formate: A Technical Guide for Researchers

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Compound of Interest

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This technical guide provides a comprehensive overview of the crystal structure of aluminum formate, $\text{Al}(\text{HCOO})_3$, a metal-organic framework (MOF) of significant interest for its cost-effective synthesis and potential applications in gas capture and catalysis. This document, intended for researchers, scientists, and professionals in drug development, details the synthesis, structural characterization, and known applications of this versatile material.

Introduction to Aluminum Formate

Aluminum formate (ALF) is a coordination polymer consisting of aluminum ions linked by formate ligands.^[1] Its structure is analogous to the ReO_3 type, forming a robust three-dimensional framework.^[2] This framework exhibits porosity, with distinct cavities capable of hosting guest molecules.^{[2][3]} The material is typically synthesized as a "guest-included" or "as-made" form, which can then be activated to a guest-free state.^[2] The simple and inexpensive starting materials, such as aluminum hydroxide and formic acid, make ALF a scalable and economically viable option for various applications.^{[2][4]}

Crystal Structure and Polymorphism

Aluminum formate exists in different crystalline forms, primarily the activated (guest-free) form and a trihydrate. The activated form, ALF, possesses a cubic crystal system, while the trihydrate exhibits a rhombohedral structure.

Activated Aluminum Formate (ALF)

The activated form of aluminum formate has a well-characterized crystal structure determined through Rietveld refinement of neutron powder diffraction data.[2] The framework contains two types of cavities: small cavities (SCs) and large cavities (LCs).[2] The pore volume of the small cavities is approximately 43 Å³, while the large cavities have a pore volume of about 79 Å³. [2] [5]

Aluminum Formate Trihydrate

A hydrated form of aluminum formate, specifically a trihydrate, has also been identified with its crystal structure resolved. This form crystallizes in the rhombohedral space group R-3:H.

Table 1: Crystallographic Data for Aluminum Formate Polymorphs

| Parameter | Activated ALF[2] | Aluminum Formate Trihydrate[6] |
|-------------------------------|------------------|--------------------------------|
| Crystal System | Cubic | Rhombohedral |
| Space Group | Im-3 | R-3:H |
| a (Å) | 11.3905(1) | 9.5544 |
| b (Å) | 11.3905(1) | 9.5544 |
| c (Å) | 11.3905(1) | 16.9655 |
| α (°) | 90 | 90 |
| β (°) | 90 | 90 |
| γ (°) | 90 | 120 |
| Cell Volume (Å ³) | 1477.85(5) | 1341.23 |
| Temperature (K) | 300 | 150 |
| Radiation Type | Neutron | X-ray |

Experimental Protocols

The synthesis of aluminum formate can be achieved through several methods, with hydrothermal and reflux techniques being the most common for producing crystalline material.

Synthesis of "As-Made" Aluminum Formate

This method involves the reaction of aluminum hydroxide with an excess of formic acid under reflux conditions.^[7]

Experimental Details:

- 1.2 g of aluminum hydroxide (0.015 mol) is added to 100 ml of formic acid in a 250-ml three-neck round-bottom flask.^[7]
- The mixture is refluxed at 100°C (373 K) for 48 hours.^[7]
- After cooling, the excess formic acid is removed by centrifugation.^[7]
- The resulting white solid is washed with ethanol and collected by vacuum filtration.^[7]
- The air-dried product yields the "as-made" aluminum formate, which includes guest molecules such as CO₂, H₂O, and formic acid within its pores.^{[2][7]}

Single crystals of the "as-made" aluminum formate can be grown using a hydrothermal method.^[2]

Experimental Details:

- A suspension of 50 mg of aluminum hydroxide (0.234 mmol) in 7 ml of formic acid is stirred at room temperature for 30 minutes in a Teflon liner.^[2]
- The Teflon liner is placed in a 23-ml Parr stainless steel autoclave.^[2]
- The autoclave is heated at 130°C (403 K) for 3 days, followed by slow cooling to room temperature.^[2]
- Colorless cubic crystals of the "as-made" aluminum formate are collected, washed with ethanol, and separated by vacuum filtration.^[2]

Activation of Aluminum Formate (ALF)

The "as-made" material can be activated to remove the guest molecules and create the porous, guest-free ALF.[\[2\]](#)

Experimental Details:

- The "as-made" aluminum formate is heated at 150°C (423 K) for 24 hours under high vacuum.[\[7\]](#)
- Alternatively, the material can be heated in air at 180°C (453 K) for 24 hours to yield the guest-free ALF.[\[1\]](#)[\[7\]](#)

Characterization Techniques

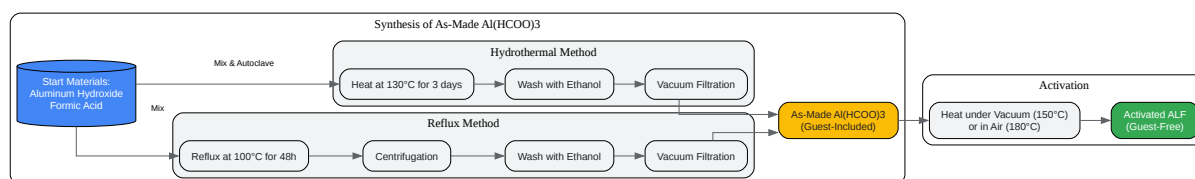
The structural and physical properties of aluminum formate are characterized using a variety of analytical methods.

Table 2: Characterization Methods for Aluminum Formate

| Technique | Purpose |
|----------------------------------|--|
| Single-Crystal X-ray Diffraction | Determination of the crystal structure of single crystals.[2] |
| Neutron Powder Diffraction (NPD) | Determination of the crystal structure from powder samples, particularly useful for locating light atoms like hydrogen.[2] |
| Thermogravimetric Analysis (TGA) | To determine the thermal stability and the temperature at which guest molecules are removed.[2][8] |
| Infrared (IR) Spectroscopy | To identify the functional groups present in the material.[9] |
| Nuclear Magnetic Resonance (NMR) | To probe the local environment of specific nuclei (e.g., ^1H , ^{13}C , ^{27}Al).[8] |
| Gas Adsorption Analysis | To measure the surface area and pore volume, and to study the selective adsorption of gases like CO_2 . [2][10] |

Visualizing Experimental Workflows

The synthesis and activation of aluminum formate can be represented as a clear workflow.



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A flowchart illustrating the synthesis and activation of aluminum formate.

Applications of Aluminum Formate

The primary application of aluminum formate, particularly in its activated form, is in the field of carbon capture.[2][11][12] Its porous structure allows for the selective adsorption of CO₂ over other gases like N₂. [2] Other reported applications include use as a waterproofing agent, a mordant in dyeing, and a fixing agent in the paper industry.[13][14]

Relevance to Drug Development

While aluminum-containing compounds have applications in pharmaceuticals, for example as adjuvants in vaccines or as antacids, specific and detailed research on the application of crystalline aluminum formate in drug development or drug delivery is not prominent in the current scientific literature. One source mentions its use as an antimicrobial in cosmetics and pharmaceuticals, but this appears to be a general classification rather than the subject of dedicated research.[4] The primary focus of recent in-depth studies has been on its material properties for gas separation and storage.[2][15]

Conclusion

Aluminum formate is a metal-organic framework with a well-defined crystalline structure that can be synthesized through scalable and cost-effective methods. Its activated form, ALF, exhibits significant porosity, making it a promising material for CO₂ capture. While its applications in other fields are known, its potential in the realm of drug development remains largely unexplored. This guide provides a foundational understanding of the synthesis, structure, and characterization of this intriguing material, which may inspire further research into new applications.

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